

LysoTracker Green: An In-depth Technical Guide to its Fluorescence and Applications

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Compound of Interest

Compound Name: *Liptracker-Green*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of LysoTracker Green, a fluorescent probe widely utilized for the selective staining and tracking of acidic organelles in live cells. We will delve into its core principles, physicochemical properties, and detailed experimental protocols for its application in cellular biology and drug development.

Core Principles and Mechanism of Action

LysoTracker Green DND-26 is a cell-permeant fluorophore designed to accumulate in acidic compartments, primarily lysosomes. Its mechanism of action is predicated on its chemical nature as a weak base linked to a fluorophore.^{[1][2]} In the neutral pH of the cytoplasm (typically around 7.2), the weakly basic amine group of LysoTracker Green is only partially protonated, allowing the molecule to remain largely neutral and hydrophobic. This characteristic facilitates its passive diffusion across the cell membrane.

Upon encountering an acidic organelle, such as a lysosome, where the pH is significantly lower (pH 4.5-5.0), the amine group becomes fully protonated. This protonation imparts a positive charge to the molecule, rendering it hydrophilic and membrane-impermeant.^[3] Consequently, LysoTracker Green is trapped and accumulates within these acidic vesicles, leading to a bright, punctate fluorescent signal that delineates these organelles. It is important to note that while highly selective for acidic organelles, LysoTracker probes are not specific to lysosomes and may also accumulate in other acidic compartments like late endosomes.

Physicochemical and Fluorescence Properties

The utility of LysoTracker Green as a fluorescent probe is defined by its specific spectral and chemical characteristics. A summary of its key quantitative properties is provided in the table below.

| Property | Value | Reference |
|-----------------------------------|------------------------|-----------|
| Excitation Maximum | 504 nm | |
| Emission Maximum | 511 nm | |
| Molecular Weight | 398.69 g/mol | |
| pKa | Not Determined | |
| Quantum Yield | Not Publicly Available | |
| Recommended Working Concentration | 50 - 75 nM | |
| Optimal Incubation Time | 15 - 30 minutes | |

Experimental Protocols

Live-Cell Imaging of Lysosomes with LysoTracker Green

This protocol outlines the steps for staining and visualizing acidic organelles in live cells using fluorescence microscopy.

Materials:

- LysoTracker Green DND-26 (1 mM stock solution in DMSO)
- Live-cell imaging medium (e.g., phenol red-free DMEM)
- Cells cultured on glass-bottom dishes or coverslips
- Fluorescence microscope with appropriate filter sets (e.g., FITC/GFP)

Procedure:

- **Cell Preparation:** Culture cells to the desired confluency on a suitable imaging vessel.
- **Reagent Preparation:** Prepare a working solution of LysoTracker Green by diluting the 1 mM stock solution in pre-warmed (37°C) live-cell imaging medium to a final concentration of 50-75 nM. For a 1:20,000 dilution, a 50 nM working concentration is achieved.
- **Staining:** Remove the culture medium from the cells and replace it with the LysoTracker Green working solution.
- **Incubation:** Incubate the cells for 15-30 minutes at 37°C in a humidified incubator with 5% CO₂. The optimal incubation time may vary depending on the cell type.
- **Imaging:** Following incubation, the cells can be imaged directly in the staining solution. For reduced background fluorescence, the staining solution can be replaced with fresh, pre-warmed imaging medium before observation.
- **Microscopy:** Visualize the stained cells using a fluorescence microscope equipped with a filter set appropriate for the excitation and emission spectra of LysoTracker Green (excitation ~504 nm, emission ~511 nm).

Important Considerations:

- LysoTracker Green is intended for live-cell imaging and its fluorescence is generally not well-retained after fixation.
- Prolonged incubation or high concentrations of the dye can potentially alter lysosomal pH and induce cellular stress.

Flow Cytometry Analysis of Lysosomal Content

This protocol provides a method for quantifying changes in the lysosomal compartment of a cell population using flow cytometry.

Materials:

- LysoTracker Green DND-26 (1 mM stock solution in DMSO)
- Cell culture medium

- Phosphate-buffered saline (PBS)
- Flow cytometer

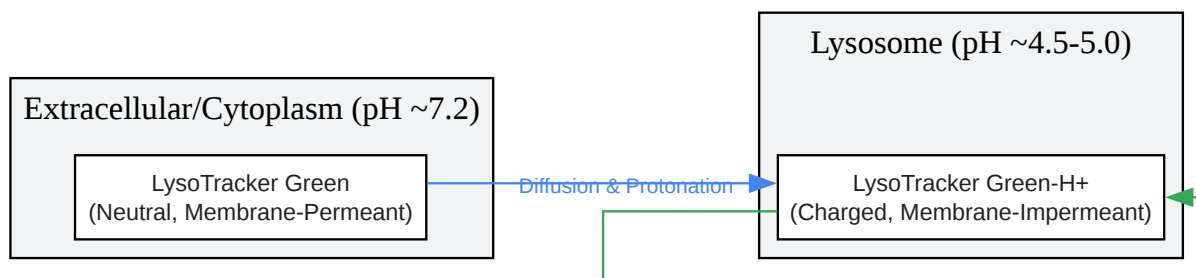
Procedure:

- Cell Preparation: Harvest cells and prepare a single-cell suspension in culture medium.
- Reagent Preparation: Prepare a working solution of LysoTracker Green in pre-warmed (37°C) culture medium at a final concentration of 50-100 nM.
- Staining: Add the LysoTracker Green working solution to the cell suspension.
- Incubation: Incubate the cells for 15-30 minutes at 37°C, protected from light.
- Washing: After incubation, wash the cells by adding an excess of PBS, centrifuging at a low speed (e.g., 300 x g) for 5 minutes, and carefully removing the supernatant.
- Resuspension: Resuspend the cell pellet in an appropriate volume of PBS for flow cytometry analysis.
- Flow Cytometry: Analyze the stained cells on a flow cytometer using the appropriate laser (e.g., 488 nm) and emission filter for green fluorescence. Gate on the live cell population to exclude debris and dead cells. The mean fluorescence intensity (MFI) of the population will correlate with the overall lysosomal content.

Visualization of Key Processes

Mechanism of LysoTracker Green Accumulation

The following diagram illustrates the fundamental principle behind the selective accumulation of LysoTracker Green in acidic organelles.

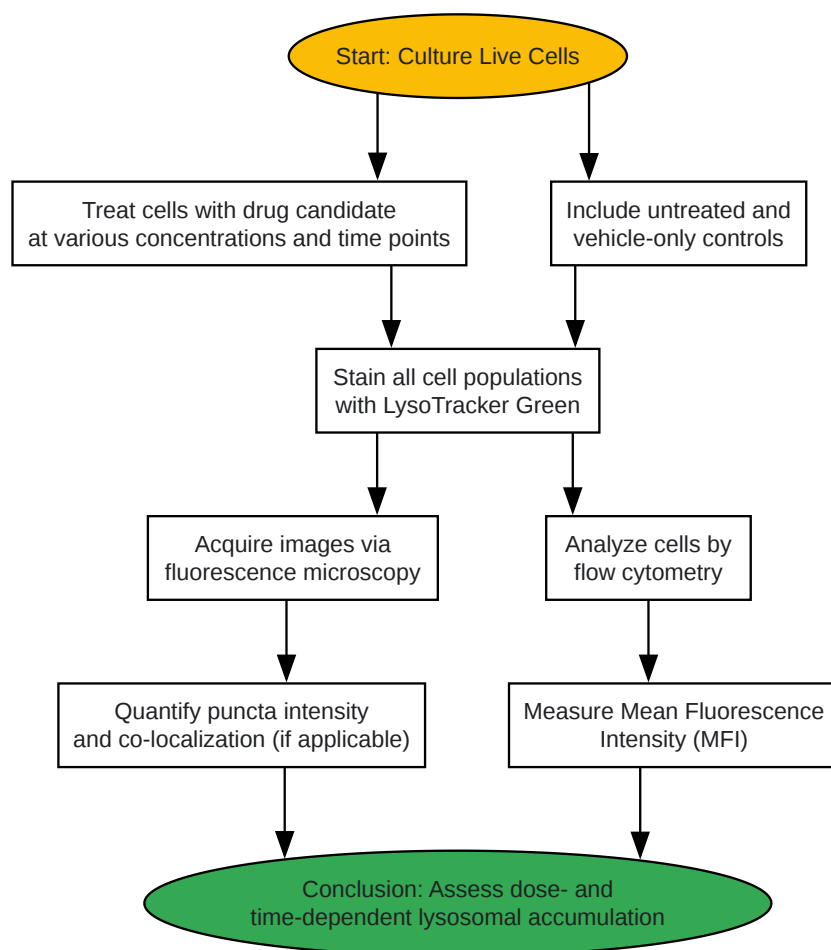


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Caption: Mechanism of LysoTracker Green accumulation.

Experimental Workflow for Assessing Drug-Induced Lysosomotropism

This workflow outlines the key steps in evaluating the potential of a drug candidate to accumulate in lysosomes using LysoTracker Green.

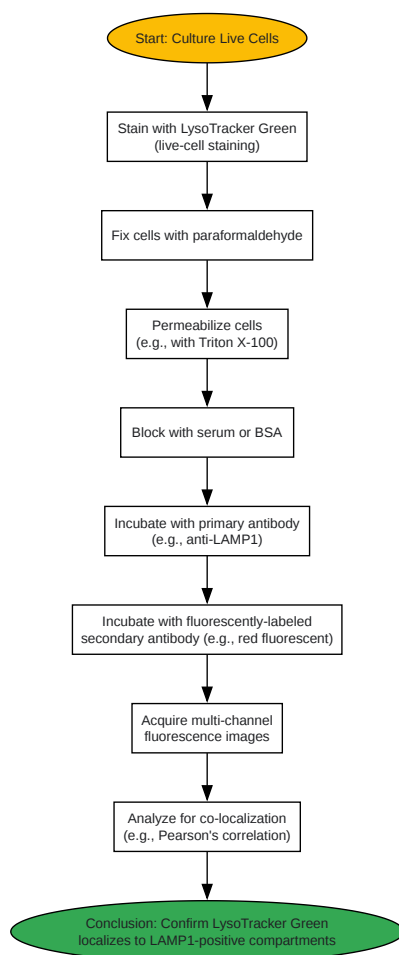


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Caption: Workflow for drug-induced lysosomotropism assessment.

Co-localization Study with Lysosomal Markers

To confirm that the LysoTracker Green signal originates from lysosomes, co-staining with a specific lysosomal marker, such as LAMP1 (Lysosomal-associated membrane protein 1), is recommended.



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Caption: Workflow for co-localization of LysoTracker Green and LAMP1.

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References

- 1. bioluminor.com [bioluminor.com]
- 2. LysoTracker Green DND-26, Lysosome Green Fluorescent Probe - Amerigo Scientific [amerigoscientific.com]
- 3. LysoTracker | AAT Bioquest [aatbio.com]

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